

Personal protective equipment for handling 2-Hydroxy-3,5-diiodobenzoyl chloride

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Compound of Interest

Compound Name: 2-Hydroxy-3,5-diiodobenzoyl chloride

Cat. No.: B1352059

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Essential Safety and Handling Guide for 2-Hydroxy-3,5-diiodobenzoyl chloride

Disclaimer: A specific Safety Data Sheet (SDS) for **2-Hydroxy-3,5-diiodobenzoyl chloride** is not readily available. The following guidance is based on the known hazards of similar acyl chlorides and halogenated organic compounds. It is imperative to treat this chemical with extreme caution and to follow all institutional safety protocols.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Hydroxy-3,5-diiodobenzoyl chloride**. Adherence to these procedures is critical for ensuring laboratory safety and operational integrity.

Immediate Safety and Hazard Information

2-Hydroxy-3,5-diiodobenzoyl chloride is a reactive acyl chloride. Like other chemicals in this class, it is expected to be corrosive and moisture-sensitive. Contact with skin, eyes, or the respiratory tract can cause severe irritation and burns.^[1] Upon contact with water or moisture, it will likely react to produce hydrochloric acid, a corrosive substance.

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **2-Hydroxy-3,5-diiodobenzoyl chloride**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a full-face shield.	Protects against splashes and corrosive vapors that can cause severe eye damage.[2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene). Check manufacturer's compatibility chart.	Prevents skin contact, which can lead to severe burns and irritation.[1]
Body Protection	A flame-resistant lab coat, long pants, and closed-toe shoes.	Protects skin from accidental splashes and contact.
Respiratory Protection	Work in a certified chemical fume hood. If a fume hood is not available or ventilation is inadequate, a respirator may be required.	Prevents inhalation of corrosive and toxic vapors. Stinging of the eyes or nose is an indicator of overexposure. [3]

Operational Plan: Handling Protocol

1. Preparation:

- Read and understand this safety guide and any available information on similar chemicals.
- Ensure a certified chemical fume hood is operational.
- Have an emergency eyewash station and safety shower readily accessible.[4]
- Prepare all necessary equipment and reagents before handling the chemical.

2. Handling:

- Conduct all manipulations of **2-Hydroxy-3,5-diiodobenzoyl chloride** within a chemical fume hood.[3]
- Wear all required PPE as specified in the table above.
- Avoid inhalation of vapors and any contact with skin and eyes.
- Keep the container tightly closed when not in use to prevent reaction with moisture.

- Use compatible, dry glassware and equipment.

3. Emergency Procedures:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.[\[5\]](#)
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[2\]](#)[\[5\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[2\]](#)
- Spill: For a small spill within a fume hood, absorb the material with an inert, dry absorbent (e.g., sand or vermiculite). Place the contaminated material in a sealed, labeled container for hazardous waste disposal. For larger spills, evacuate the area and contact your institution's emergency response team.

Disposal Plan

As a halogenated organic compound, **2-Hydroxy-3,5-diiodobenzoyl chloride** and any materials contaminated with it must be disposed of as hazardous waste.

1. Waste Segregation:

- Collect all waste containing this chemical in a designated, labeled, and sealed container for halogenated organic waste.[\[6\]](#)[\[7\]](#)
- Do not mix with non-halogenated waste to avoid costly disposal procedures.[\[8\]](#)
- Ensure the waste container is compatible with the chemical.

2. Quenching (Neutralization) of Residual Acyl Chloride:

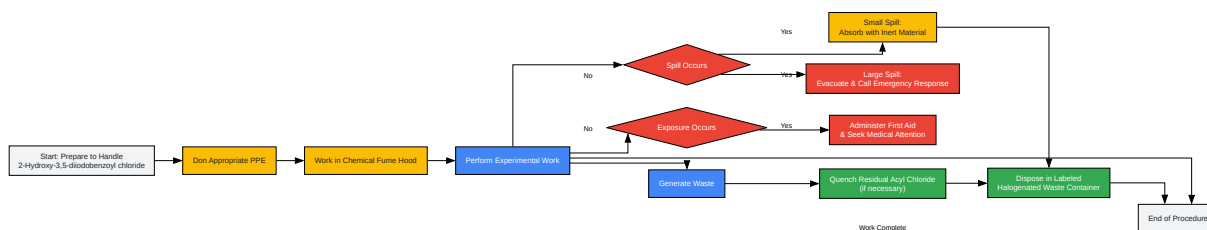
- Small amounts of residual **2-Hydroxy-3,5-diiodobenzoyl chloride** can be cautiously quenched before disposal. This should be done in a fume hood with appropriate PPE.
- Slowly add the acyl chloride to a solution of sodium bicarbonate or another suitable base, or to an alcohol like methanol or ethanol to form a less reactive ester.[\[9\]](#) This process is exothermic and should be done with care, monitoring the temperature.[\[9\]](#)

3. Final Disposal:

- The neutralized waste and any contaminated solid materials should be placed in the designated halogenated organic waste container.
- Follow all institutional and local regulations for the disposal of hazardous chemical waste.

Workflow and Logical Relationships

The following diagram illustrates the key decision points and procedural flow for safely handling and disposing of **2-Hydroxy-3,5-diiodobenzoyl chloride**.



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Phone: (601) 213-4426

Email: info@benchchem.com